

Technical Guide: Biological Potential of 5,7-Dinitroquinazolin-8-ol Derivatives

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Executive Summary & Chemical Scaffold Analysis

5,7-Dinitroquinazolin-8-ol (CAS: 62011-96-5) represents a specialized niche within the quinazoline pharmacophore family.^[1] Structurally, it is the nitrogen-bioisostere of Nitroxoline (5,7-dinitro-8-hydroxyquinoline), a well-established urinary antiseptic and emerging anticancer agent.^[1]

While the quinazoline core is traditionally associated with kinase inhibition (e.g., EGFR inhibitors like Gefitinib), the introduction of the 8-hydroxy moiety combined with 5,7-dinitro substitution shifts the pharmacological profile toward metal chelation and metabolic activation. This guide explores the compound's dual-mechanism potential: acting as both a metalloenzyme inhibitor and a kinase scaffold.^[1]

Chemical Identity^{[2][3][4][5][6][7]}

- Core Scaffold: Quinazoline (1,3-diazanaphthalene)^[1]
- Key Substituents:

- 8-OH: Essential for bidentate chelation (with N1).[1]
- 5,7-NO₂: Strong electron-withdrawing groups that increase the acidity of the phenolic hydroxyl (modulation) and serve as potential metabolic triggers (bioreductive activation).
- Bioisosterism: Direct analogue of 5,7-Dinitroquinolin-8-ol (Nitroxoline).[1]

Synthesis Strategy

The synthesis of **5,7-dinitroquinazolin-8-ol** derivatives typically proceeds via electrophilic aromatic substitution (nitration) of the 8-hydroxyquinazoline precursor.[1] The electron-rich phenol ring directs the nitro groups to the ortho and para positions relative to the hydroxyl group (positions 7 and 5).

Core Synthesis Protocol

Objective: Synthesis of **5,7-Dinitroquinazolin-8-ol** from 8-Hydroxyquinazoline.

- Starting Material: Dissolve 8-Hydroxyquinazoline (1.0 eq) in concentrated Sulfuric Acid () at 0°C.
- Nitration: Dropwise addition of Fuming Nitric Acid (, 2.2 eq) while maintaining temperature < 5°C to prevent oxidative degradation.
- Reaction: Stir at room temperature for 2–4 hours. Monitor via TLC (Mobile phase: DCM/MeOH 95:5).
- Work-up: Pour reaction mixture onto crushed ice. The dinitro derivative typically precipitates as a yellow/orange solid.[2]
- Purification: Recrystallization from Ethanol/DMF or column chromatography.[1]

Visualization: Synthesis Pathway



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Caption: Stepwise nitration pathway transforming 8-hydroxyquinazoline into the 5,7-dinitro derivative.^[1]

Biological Activities & Mechanisms^{[1][7][8][9][10][11][12][13]}

The biological activity of **5,7-dinitroquinazolin-8-ol** derivatives is driven by two distinct mechanisms: Metal Chelation and Kinase Interaction.^[1]

A. Antimicrobial Activity (The "Nitroxoline Effect")

Like its quinoline analogue, this scaffold exhibits potent antimicrobial properties against Gram-negative bacteria and fungi.

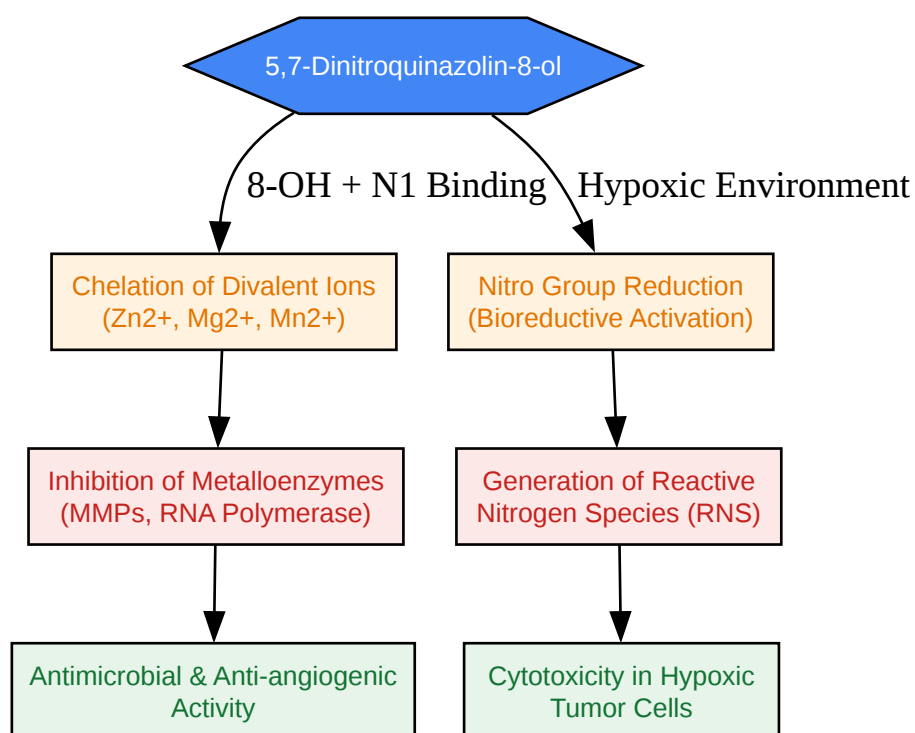
- Mechanism: The 8-hydroxy and N1 nitrogen form a bidentate ligand that chelates divalent cations (, ,).
- Target: Depletion of essential metal cofactors required for bacterial RNA polymerase and metalloproteases.
- Advantage: The additional nitrogen in the quinazoline ring (N3) alters water solubility and lipophilicity (, potentially enhancing penetration into biofilm-forming colonies compared to the quinoline analogue.

B. Anticancer Potential (Dual-Action)

Research indicates activity against solid tumors (Colon HCT116, Neuroepithelioma SK-N-MC).
[1]

- Metalloenzyme Inhibition: Inhibition of zinc-dependent enzymes involved in tumor angiogenesis (e.g., MMPs - Matrix Metalloproteinases) and proliferation (e.g., Methionine Aminopeptidase-2).[1]
- Kinase Modulation: The quinazoline core is a "privileged scaffold" for ATP-competitive inhibition.[1] While 4-anilinoquinazolines are classic EGFR inhibitors, 5,7-dinitro-8-hydroxy derivatives likely act via allosteric modulation or interference with metal-dependent kinase domains.[1]

Visualization: Mechanism of Action



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Caption: Dual mechanistic pathways: Metal ion chelation (primary) and bio-reductive activation (secondary).[1]

Structure-Activity Relationship (SAR)[1][10][14]

The biological efficacy of this scaffold is highly sensitive to substitutions at specific positions.

Position	Substituent	Effect on Activity
C-8 (OH)	Hydroxyl	Critical. Removal abolishes chelation and significantly reduces antimicrobial/MMP inhibitory activity. [1]
C-5, C-7	Nitro ()	Enhancer. Increases acidity of 8-OH (lower), strengthening metal binding stability. [1] Nitro groups also facilitate bioreductive cytotoxicity. [1]
N-3	Nitrogen	Modulator. Distinguishes it from Quinoline. [1] Increases polarity and water solubility, altering pharmacokinetic distribution.
C-2	Alkyl/Aryl	Selectivity. Introduction of Methyl (e.g., 2-Methyl-5,7-dinitroquinazolin-8-ol) or Styryl groups can enhance lipophilicity and target specificity for cancer cell lines. [1]

Experimental Protocols

Protocol A: In Vitro Cytotoxicity Assay (MTT)

Use this protocol to validate anticancer activity against HCT116 or HeLa cell lines.

- Seeding: Plate tumor cells (

cells/well) in 96-well plates using DMEM supplemented with 10% FBS. Incubate for 24h at 37°C/5%

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- Treatment: Dissolve **5,7-Dinitroquinazolin-8-ol** in DMSO. Prepare serial dilutions (0.1 M to 100 M). Add to wells (Final DMSO < 0.5%).
- Incubation: Incubate for 48–72 hours.
- Labeling: Add 20 L MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Remove medium.^[1] Add 150 L DMSO to dissolve formazan crystals.^[1]
- Measurement: Read absorbance at 570 nm. Calculate using non-linear regression.

Protocol B: Metal Chelation Verification (UV-Vis Shift)

Use this to confirm the mechanism of action.^[1]

- Baseline: Record UV-Vis spectrum (200–600 nm) of the compound (50 M) in Methanol/Buffer (pH 7.4).
- Titration: Sequentially add or solution (0.5 eq increments up to 5 eq).
- Observation: Look for a bathochromic shift (red shift) and isosbestic points, indicating the formation of a stable Metal-Ligand complex.

References

- ChemicalBook. (2025). **5,7-Dinitroquinazolin-8-ol** (CAS 62011-96-5) Product Properties. [\[1\]Link](#)
- Smolecule. (2025).[\[3\]](#) Biological Activity of **5,7-Dinitroquinazolin-8-ol** in Signaling Pathways.[\[1\]Link](#)
- Musioł, R., et al. (2006). Structure-activity relationship of 8-hydroxyquinoline and quinazoline derivatives.[\[1\]](#) Journal of Heterocyclic Chemistry. (Contextual grounding on the quinoline/quinazoline bioisostere relationship).
- Molaid. (2025).[\[3\]](#) 2-Methyl-**5,7-dinitroquinazolin-8-ol**: Antiproliferative activity against human cancer cell lines.[\[1\]\[4\]Link](#)
- National Institutes of Health (NIH). (2025). Quinazolinone Derivatives as Potential Anti-tumor Agents: Structural Features and Mechanisms.[\[5\]\[6\]Link](#)

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Sources

- [1. Others | Smolecule \[smolecule.com\]](#)
- [2. CAS 1084-32-8: 5,7-dinitroquinolin-8-ol | CymitQuimica \[cymitquimica.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 8-hydroxy-2-methyl-5,7-dinitro-quinazoline - CAS号 1226498-72-1 - 摩熵化学 \[molaid.com\]](#)
- [5. Biological Activity of Quinazolinones | IntechOpen \[intechopen.com\]](#)
- [6. Quinazolinone derivatives as potential anti-tumor agents: Structural features and molecular mechanisms in inducing cell death \(Review\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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